Benzyl benzoate-d5 physical properties and solubility data

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Benzyl benzoate-d5*
Cat. No.:	*B1164967*

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Technical Whitepaper: Characterization and Application of **Benzyl Benzoate-d5**

Executive Summary

Benzyl benzoate-d5 ($C_{14}H_7D_5O_2$) is the stable, isotopically labeled analog of benzyl benzoate. It serves as a critical internal standard (IS) in quantitative mass spectrometry (GC-MS and LC-MS/MS) for the analysis of acaricides, plasticizers, and pharmaceutical formulations. Its utility stems from its ability to mirror the extraction recovery, ionization efficiency, and chromatographic behavior of the target analyte (benzyl benzoate) while remaining spectrally distinct due to the +5 Da mass shift.

This guide synthesizes the physicochemical profile of **Benzyl benzoate-d5** with field-proven protocols for solubility, handling, and analytical deployment.

Part 1: Chemical Identity & Physicochemical Profile[1][2][3]

In analytical workflows, the assumption that isotopologues possess identical physical properties to their non-deuterated counterparts is generally valid for macroscopic handling

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(boiling point, solubility) but invalid for mass-dependent properties (density, diffusion).

Critical Note on Isomer Specificity: Commercially available **Benzyl benzoate-d5** typically features deuteration on the benzyl ring (Benzyl-2,3,4,5,6-d5 benzoate). Researchers must verify the specific labeling position via the Certificate of Analysis (CoA), as this dictates the fragmentation pattern in MS/MS analysis.

Table 1: Comparative Physicochemical Data

Property	Benzyl Benzoate (Native)	Benzyl Benzoate-d5 (IS)	Technical Insight
CAS Number	120-51-4	347840-01-1 (Benzyl-d5)	Verify specific isomer CAS on vendor CoA.
Molecular Formula	$C_{14}H_{12}O_2$	$C_{14}H_7D_5O_2$	Deuterium substitution (D) replaces Hydrogen (H).
Molecular Weight	212.24 g/mol	~217.29 g/mol	+5.05 Da mass shift allows MS resolution.
Physical State	Colorless oily liquid	Colorless oily liquid	Viscosity is comparable.
Melting Point	18–20 °C	18–20 °C	Caution: May solidify in cool labs/refrigerators.
Boiling Point	323–324 °C	~323–324 °C	Negligible isotope effect on boiling point. [1][2]
Density (20°C)	1.118 g/mL	~1.14 g/mL (Est.)[1]	D5 is slightly denser due to mass/volume ratio.
LogP (Oct/Water)	~3.97	~3.95	Highly lipophilic; retains retention time of native.

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Part 2: Solubility & Stability Data

Benzyl benzoate-d5 is a lipophilic ester. It is practically insoluble in water but exhibits high solubility in organic solvents.[3]

Senior Scientist Advisory: Do not attempt to make aqueous stock solutions. The compound will oil out, adhering to glass walls and pipette tips, leading to severe quantitation errors.

Table 2: Solubility Profile and Solvent Compatibility

Solvent	Solubility Rating	Application Context
DMSO	High (>50 mg/mL)	Ideal for cryopreservation stocks or biological assays.
Methanol (MeOH)	High (>50 mg/mL)	Preferred for LC-MS stock preparation.
Acetonitrile (ACN)	High (>50 mg/mL)	Standard for LC-MS mobile phase compatibility.
Dichloromethane	High (>100 mg/mL)	Preferred for GC-MS injection solvents.
Ethanol	High (>50 mg/mL)	Suitable for pharmaceutical formulation testing.
Water	Insoluble (<15 mg/L)	Avoid. Requires surfactant/emulsifier for aqueous use.

Stability & Storage Protocol

- Hygroscopicity: Low, but ester hydrolysis can occur over extended periods in the presence of moisture.
- Light Sensitivity: Moderate. Store in amber glass vials.
- Temperature: Store neat standard at 2–8°C.

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- Note: Because the melting point is ~18°C, the standard will likely be solid when removed from the fridge. Allow to equilibrate to room temperature (25°C) and visually confirm liquefaction before pipetting. Pipetting semi-solid slush results in massive concentration errors.

Part 3: Analytical Application & Workflow

The primary value of **Benzyl benzoate-d5** is its use as an Internal Standard (IS) to correct for matrix effects, extraction inefficiencies, and instrument drift.

Mechanism of Action

- Extraction Recovery: Since the d5-analog has nearly identical LogP to the analyte, it partitions into the extraction solvent at the exact same rate.
- Ionization: In LC-MS, it elutes at the same retention time (co-elution) as the analyte, experiencing the exact same ion suppression or enhancement from the matrix.

Visualizing the Workflow

The following diagram illustrates the critical insertion point of the IS to ensure data integrity.

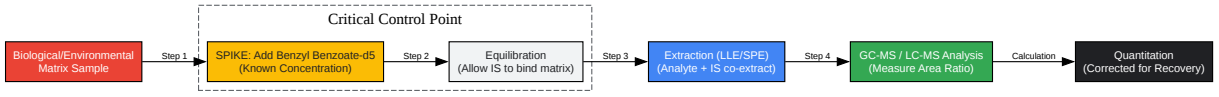

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Figure 1: Analytical workflow demonstrating the "Pre-Extraction Spike" method. Spiking before extraction validates the entire sample preparation process.

Part 4: Experimental Protocols

Protocol A: Preparation of Primary Stock Solution (1 mg/mL)

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Materials:

- **Benzyl benzoate-d5** (Neat, >98% isotopic purity).
- Class A Volumetric Flask (10 mL).
- Solvent: Methanol (LC-MS grade) or Dichloromethane (GC-MS grade).

Procedure:

- Remove the neat standard from cold storage and allow it to reach room temperature (>20°C) to ensure it is fully liquid.
- Place the volumetric flask on an analytical balance and tare it.
- Weigh exactly 10.0 mg of **Benzyl benzoate-d5** directly into the flask.
  - Why? Gravimetric preparation is more accurate than volumetric pipetting for viscous oils.
- Add solvent to fill the flask to ~80% volume. Swirl gently to dissolve.
- Dilute to the mark with solvent. Stopper and invert 10 times.
- Transfer to an amber glass vial with a PTFE-lined cap. Label with concentration, date, and operator.

Protocol B: Working Standard Dilution Scheme

To avoid precipitation and ensure linearity, use a serial dilution approach.

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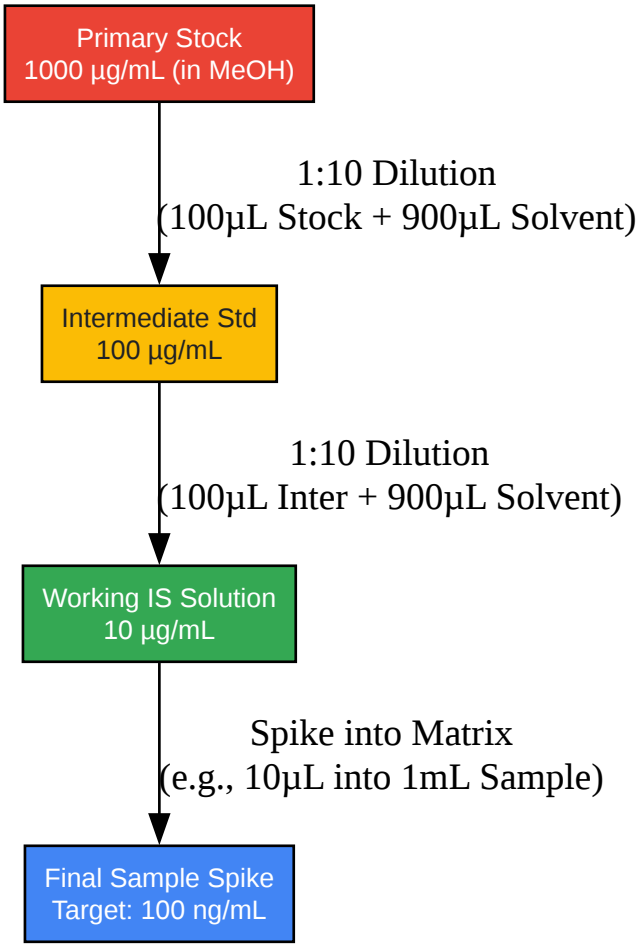

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Figure 2: Serial dilution strategy to minimize pipetting errors and solvent shock.

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